

# Application Notes and Protocols for Assessing LY255283 Binding Affinity

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## Compound of Interest

Compound Name: LY255283

Cat. No.: B1675639

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## Introduction

**LY255283** is a selective and competitive antagonist of the leukotriene B4 (LTB4) receptor, a key player in inflammatory responses.[1][2][3] Accurate assessment of its binding affinity to the LTB4 receptor is crucial for understanding its pharmacological profile and for the development of novel anti-inflammatory therapeutics. This document provides detailed methodologies for determining the binding affinity of **LY255283** using radioligand binding assays.

## Data Presentation

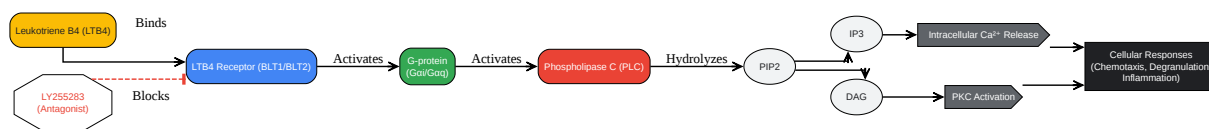
The following table summarizes the quantitative data for **LY255283** and the radioligand [<sup>3</sup>H]LTB4, crucial for the design and analysis of binding assays.

Ligand	Parameter	Value	Species/Tissue	Reference
LY255283	IC <sub>50</sub>	~100 nM	Guinea pig lung membranes	[4]
IC <sub>50</sub>	87 nM	Human polymorphonuclear leukocytes (PMNs)	[1][2]	
pKi	7.0	Guinea pig lung membranes	[5]	
Ki	100 nM	Guinea pig lung membranes	[5]	
[ <sup>3</sup> H]LTB <sub>4</sub>	Kd	1.5 nM	Human PMN plasma membrane	[6]
Bmax	40 pmol/mg protein	Human PMN plasma membrane	[6]	
Kd	10.8 - 13.9 nM	Human PMN leukocytes	[7]	
Bmax	2.6 x 10 <sup>4</sup> - 4.0 x 10 <sup>4</sup> receptors/PMN	Human PMN leukocytes	[7]	

Note: The Ki value for **LY255283** was calculated from the pKi value (pKi = -log(Ki)).

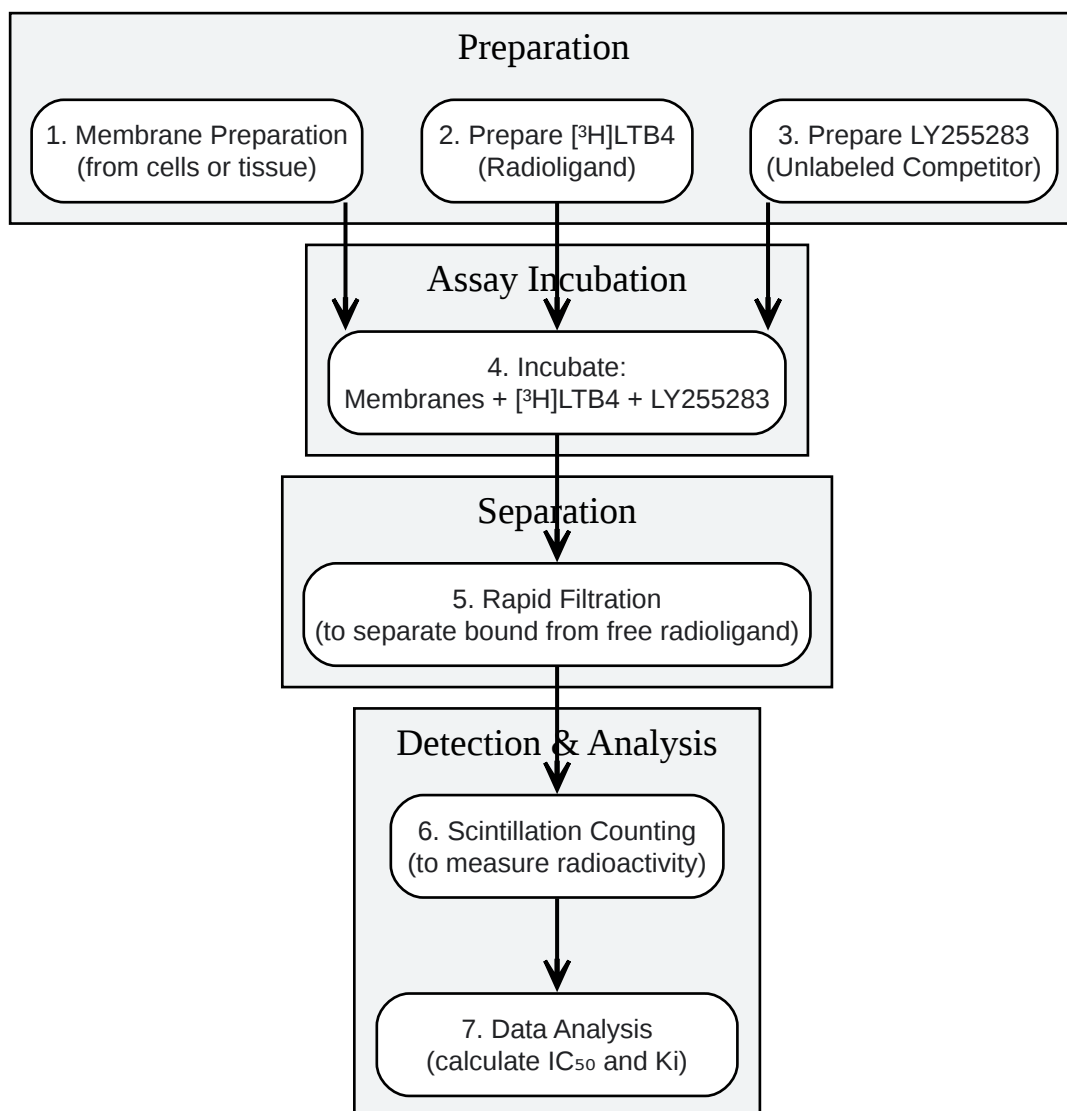
## Signaling Pathway and Experimental Workflow

To visualize the biological context and the experimental procedures, the following diagrams illustrate the LTB<sub>4</sub> signaling pathway and the general workflow of a competitive radioligand binding assay.



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Caption: LTB4 Signaling Pathway and the inhibitory action of **LY255283**.



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## References

- 1. Leukotriene B4 receptor antagonists: the LY255283 series of hydroxyacetophenones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. semanticscholar.org [semanticscholar.org]
- 3. LY255283 | Leukotriene Receptor | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Pulmonary actions of LY255283, a leukotriene B4 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Binding of leukotriene B4 and its analogs to human polymorphonuclear leukocyte membrane receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Specific binding of leukotriene B4 to receptors on human polymorphonuclear leukocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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